

# 2'-Hydroxyacetophenone molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2'-Hydroxyacetophenone

Cat. No.: B008834

[Get Quote](#)

An In-depth Technical Guide on **2'-Hydroxyacetophenone**: Molecular Structure and Weight

For researchers, scientists, and professionals in drug development, a precise understanding of the molecular characteristics of chemical compounds is fundamental. This guide provides a detailed overview of the molecular structure and weight of **2'-Hydroxyacetophenone**, a compound of significant interest in various chemical and pharmaceutical research areas.

## Molecular and Physicochemical Data

**2'-Hydroxyacetophenone**, a substituted aromatic ketone, possesses a unique set of properties that are crucial for its application and study. The quantitative data for this compound are summarized below for straightforward reference and comparison.

Identifier	Value
Molecular Formula	C8H8O2[1][2][3]
Molecular Weight	136.15 g/mol [1][2][3][4]
IUPAC Name	1-(2-hydroxyphenyl)ethanone[1][2][5]
Synonyms	2-Acetylphenol, o-Hydroxyacetophenone[1][2][5]
CAS Number	118-93-4[2][3][5]
SMILES	<chem>CC(=O)C1=CC=CC=C1O</chem> [1][2][5]
InChI Key	JECYUBVRTQDVAT-UHFFFAOYSA-N[1][2]

## Molecular Structure

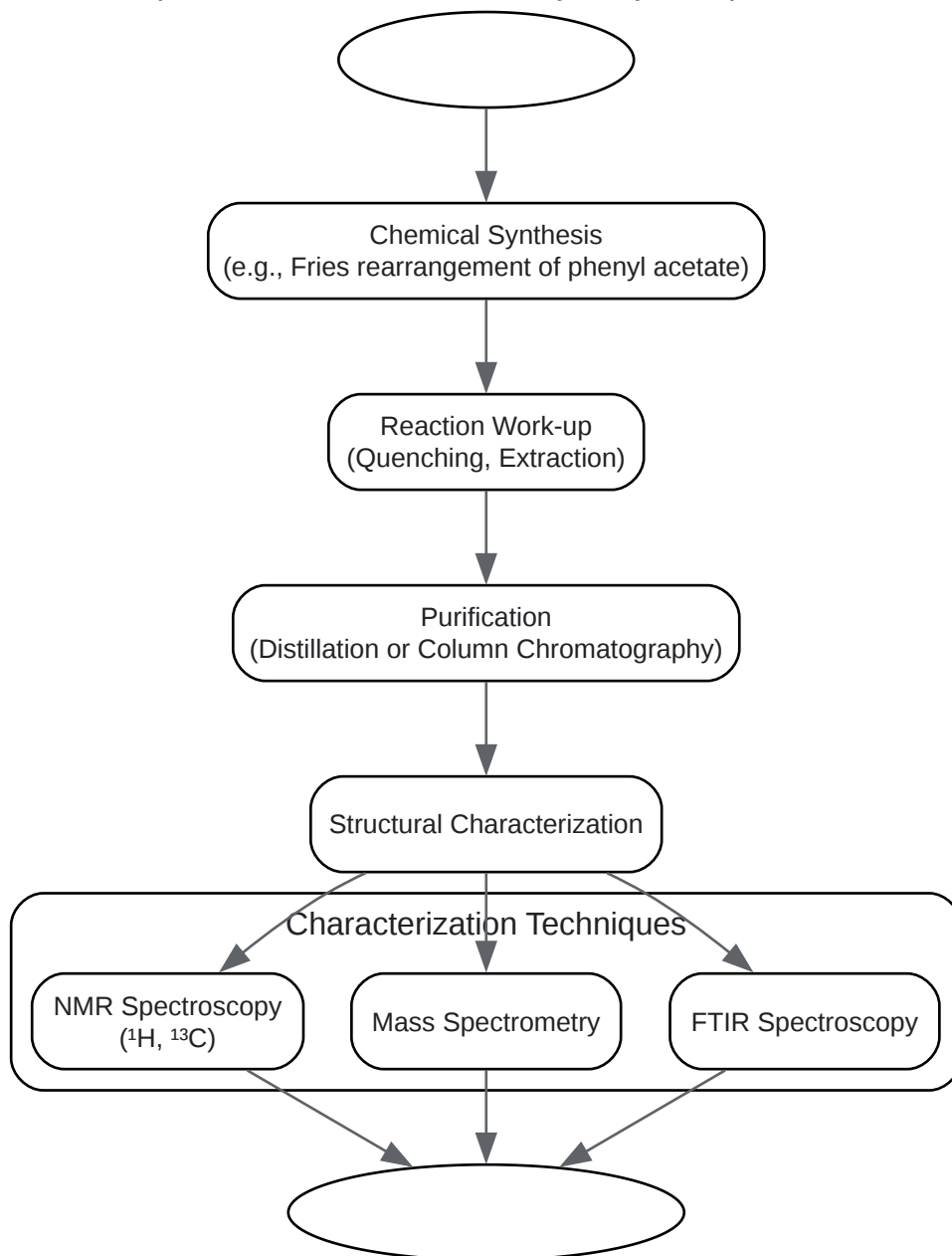
The structural formula of **2'-Hydroxyacetophenone** reveals a benzene ring substituted with a hydroxyl group (-OH) and an acetyl group (-COCH<sub>3</sub>) at adjacent carbon atoms (ortho position). This arrangement is key to its chemical reactivity and physical properties.

Caption: 2D chemical structure of **2'-Hydroxyacetophenone**.

## Experimental Protocols: A Workflow Overview

The synthesis and characterization of **2'-Hydroxyacetophenone** involve a series of well-defined experimental procedures. A typical workflow is illustrated below, providing a logical sequence from synthesis to final analysis.

## Experimental Workflow for 2'-Hydroxyacetophenone



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis and analysis of **2'-Hydroxyacetophenone**.

This guide serves as a foundational reference for professionals engaged in the study and application of **2'-Hydroxyacetophenone**. The provided data and diagrams are intended to facilitate a deeper understanding of its core molecular properties.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2'-Hydroxyacetophenone | C<sub>8</sub>H<sub>8</sub>O<sub>2</sub> | CID 8375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2'-Hydroxyacetophenone, 98% | Fisher Scientific [fishersci.ca]
- 3. scbt.com [scbt.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Human Metabolome Database: Showing metabocard for 2'-Hydroxyacetophenone (HMDB0032568) [hmdb.ca]
- To cite this document: BenchChem. [2'-Hydroxyacetophenone molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008834#2-hydroxyacetophenone-molecular-structure-and-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)